

An In-depth Technical Guide to 1-(Hydroxymethyl)cyclohexanol: Chemical Structure and Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-(Hydroxymethyl)cyclohexanol**

Cat. No.: **B3048127**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

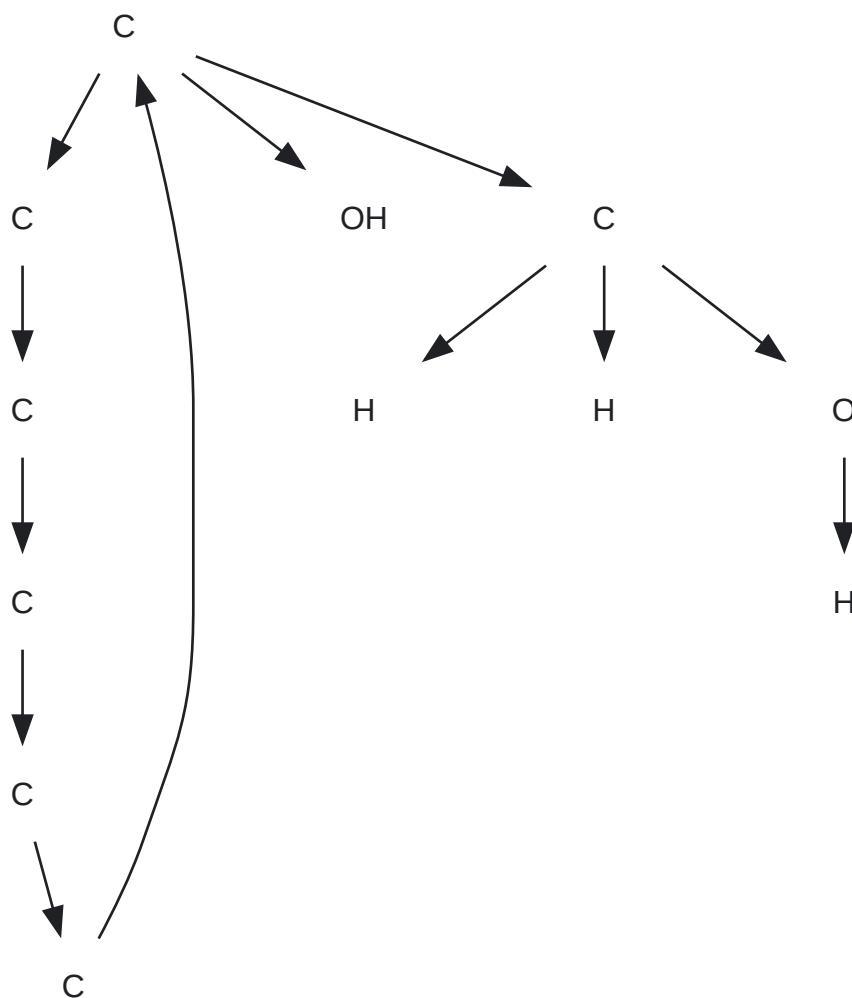
This technical guide provides a comprehensive overview of **1-(hydroxymethyl)cyclohexanol**, a versatile bifunctional organic compound. The document details its chemical structure, explores its various isomers, presents key physicochemical data in a structured format, and outlines relevant experimental protocols. Visual diagrams generated using Graphviz are included to illustrate molecular structures and experimental workflows, aiding in the conceptual understanding of the discussed topics.

Chemical Structure of 1-(Hydroxymethyl)cyclohexanol

1-(Hydroxymethyl)cyclohexanol is a cycloalkane derivative featuring both a primary and a tertiary alcohol functional group. The core structure consists of a cyclohexane ring substituted at the C1 position with both a hydroxyl (-OH) group and a hydroxymethyl (-CH₂OH) group.^[1] Its molecular formula is C₇H₁₄O₂, and it has a molecular weight of approximately 130.18 g/mol.^[2] This unique arrangement of functional groups makes it a valuable intermediate in various organic syntheses.^{[1][3]}

The presence of two hydroxyl groups allows for a range of chemical transformations, including oxidation, esterification, and etherification. Its solubility in water is facilitated by the hydrogen bonding capacity of the hydroxymethyl group.^[1]

Chemical Structure of 1-(Hydroxymethyl)cyclohexanol

[Click to download full resolution via product page](#)**Figure 1:** 2D Structure of 1-(Hydroxymethyl)cyclohexanol

Isomers of 1-(Hydroxymethyl)cyclohexanol

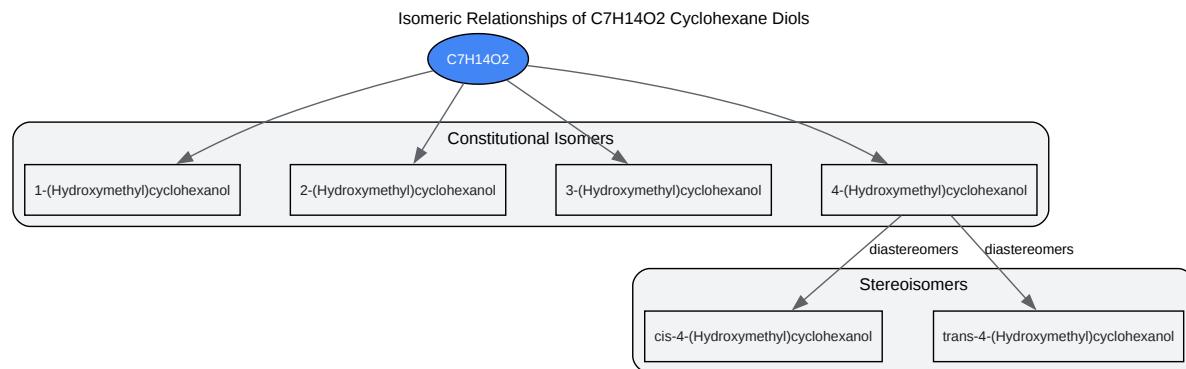
Isomers are molecules that share the same molecular formula but have different arrangements of atoms. For C₇H₁₄O₂, a variety of constitutional and stereoisomers exist.

Constitutional Isomers

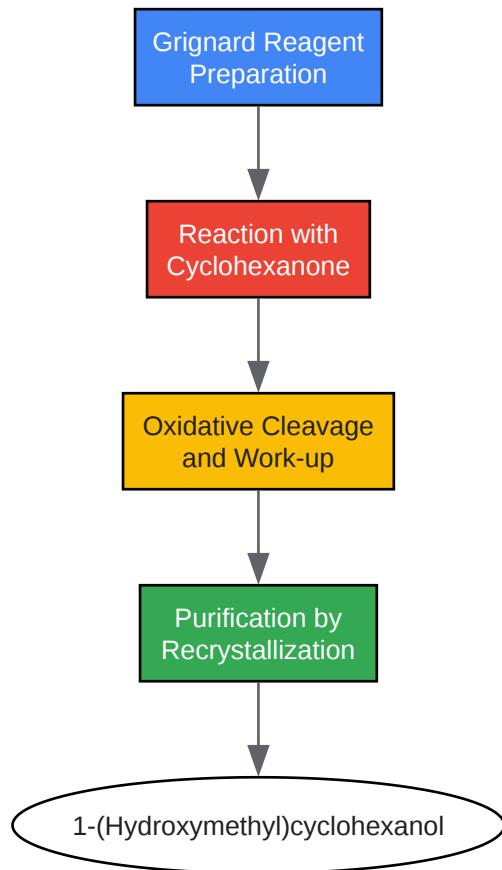
Constitutional isomers have different connectivity of atoms. Several constitutional isomers of **1-(hydroxymethyl)cyclohexanol** exist that retain a cyclic diol structure. These primarily involve variations in the positions of the hydroxyl and hydroxymethyl groups on the cyclohexane ring, or alterations to the substituents themselves.

Key constitutional isomers include:

- 2-(Hydroxymethyl)cyclohexanol, 3-(Hydroxymethyl)cyclohexanol, and 4-(Hydroxymethyl)cyclohexanol: In these isomers, the hydroxyl and hydroxymethyl groups are attached to different carbon atoms of the cyclohexane ring. These isomers can also exhibit stereoisomerism (cis/trans).
- 1-Methyl-1,2-cyclohexanediol, 1-Methyl-1,3-cyclohexanediol, and 1-Methyl-1,4-cyclohexanediol: Here, the substituents are a methyl group and two hydroxyl groups.



Synthesis of 1-(Hydroxymethyl)cyclohexanol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 15753-47-6: 1-(hydroxymethyl)cyclohexanol | CymitQuimica [cymitquimica.com]
- 2. 1-(Hydroxymethyl)cyclohexan-1-ol | C7H14O2 | CID 251259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(Hydroxymethyl)cyclohexanol: Chemical Structure and Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3048127#1-hydroxymethyl-cyclohexanol-chemical-structure-and-isomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com